

Personal protective equipment for handling Vinyl chloroformate

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Compound of Interest

Compound Name: Vinyl chloroformate

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Essential Safety and Handling Guide: Vinyl Chloroformate

This guide provides critical safety, handling, and disposal protocols for **Vinyl chloroformate**, tailored for research and drug development professionals. Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Understanding the Hazards

Vinyl chloroformate (CAS No. 5130-24-5) is a highly hazardous chemical that demands stringent safety measures.^[1] It is a highly flammable, corrosive, and toxic liquid and vapor.^[1] ^[2] The substance is a lachrymator, meaning it stimulates tear production, and is extremely destructive to the tissues of the mucous membranes, upper respiratory tract, eyes, and skin.^[3] Inhalation may be fatal due to potential spasms, inflammation, and edema of the larynx and bronchi.^[3] It is also toxic if swallowed or absorbed through the skin.^[2] Furthermore, **Vinyl chloroformate** is sensitive to moisture and light and can form explosive mixtures with air.^[3]

Key Hazards:

- Flammability: Highly flammable liquid and vapor.^[1]
- Toxicity: Toxic if swallowed, inhaled, or in contact with skin.^[2]
- Corrosivity: Causes severe skin burns and serious eye damage.^[3]

- Reactivity: Reacts with water, liberating toxic gas.[1] Incompatible with acids, strong bases, alcohols, amines, and strong oxidizing agents.[1][3]

Chemical and Physical Properties

A summary of key quantitative data for **Vinyl chloroformate** is provided below for quick reference.

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₃ H ₃ ClO ₂ | [3] |
| Molecular Weight | 106.51 g/mol | [2][3] |
| Appearance | Clear, colorless liquid | [2][3] |
| Boiling Point | 68-69 °C at 735 mm Hg | [3][4] |
| Flash Point | -4 °C | [3] |
| Density | 1.166 - 1.253 g/cm ³ at 20 °C | [3][4] |
| Vapor Pressure | 45.5 mm Hg at 20 °C | [2][3] |
| Vapor Density | 3.67 | [3] |

Personal Protective Equipment (PPE)

Proper selection and use of PPE are the most critical lines of defense against the hazards of **Vinyl chloroformate**. A multi-layered approach to PPE is mandatory.

| PPE Category | Specifications and Requirements | Justification |
|------------------------|---|---|
| Hand Protection | Wear appropriate, chemical-resistant gloves (e.g., Butyl rubber).[5] Consult the glove manufacturer's specifications for compatibility.[6] Always inspect gloves before use and replace them regularly to prevent permeation.[7] | Prevents skin contact, as the chemical is toxic and causes severe burns.[3] |
| Eye & Face Protection | Use chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3] A face shield must be worn over the goggles for maximum protection against splashes.[8][9] | Protects against severe eye damage and burns. Vinyl chloroformate is a strong lachrymator.[1][3] |
| Skin & Body Protection | Wear appropriate protective clothing to minimize skin contact.[3] A chemical-resistant apron or lab coat is required.[5][9] For tasks with a higher risk of splashes, a hooded chemical-resistant suit may be necessary.[10] | Protects against skin absorption and severe burns. [3] Contaminated clothing must be removed immediately and washed before reuse.[1][3] |
| Respiratory Protection | All work must be conducted in a certified chemical fume hood to avoid inhaling vapors.[3] If engineering controls are not sufficient, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88 standards must be | Protects against inhalation, which can be fatal and cause severe chemical burns to the respiratory tract.[3][6] |

| | | |
|----------|--|--|
| | followed.[3] A full-face respirator with multi-purpose combination cartridges may be required.[6] | |
| Footwear | Chemical-resistant, steel-toed boots or shoes should be worn in areas where chemicals are handled.[7][8] Footwear should fully cover the foot; perforated shoes or sandals are not permitted.[7] | Provides protection from spills and falling objects. |

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Vinyl chloroformate** is essential to minimize risk.

1. Preparation and Planning:

- Ensure all personnel are trained on the specific hazards and handling procedures for **Vinyl chloroformate**.[9]
- Verify that the chemical fume hood is functioning correctly.[3]
- Locate the nearest eyewash station and safety shower and confirm they are operational.[3]
- Assemble all necessary PPE and ensure it is in good condition.[3]
- Prepare all necessary equipment and reagents before handling the chemical to minimize time and movement.

2. Handling the Chemical:

- Don all required PPE as specified in the table above.
- Conduct all work within a certified chemical fume hood.[3]

- Use spark-proof tools and explosion-proof equipment.[1][3] Ground and bond containers and receiving equipment to prevent static discharge.[1]
- Keep the container tightly closed when not in use.[3]
- Avoid contact with skin, eyes, and clothing.[1] Do not breathe vapors or mists.
- Keep away from heat, sparks, open flames, and other ignition sources.[1][3] No smoking is permitted in the handling area.[1]
- Store the chemical in a cool, dry, well-ventilated, and locked-up area, protected from moisture and light.[3] Refrigeration may be required to maintain product quality.[1]

3. Post-Handling:

- Wash hands and any exposed skin thoroughly after handling.[3]
- Decontaminate all equipment and the work area using appropriate procedures.[6]
- Properly remove and dispose of contaminated gloves and other disposable PPE as hazardous waste.[6]
- Store **Vinyl chloroformate** in its original, tightly sealed container in the designated storage area.[3]

Emergency and Disposal Plans

Immediate and correct response to emergencies is critical.

First Aid Measures:

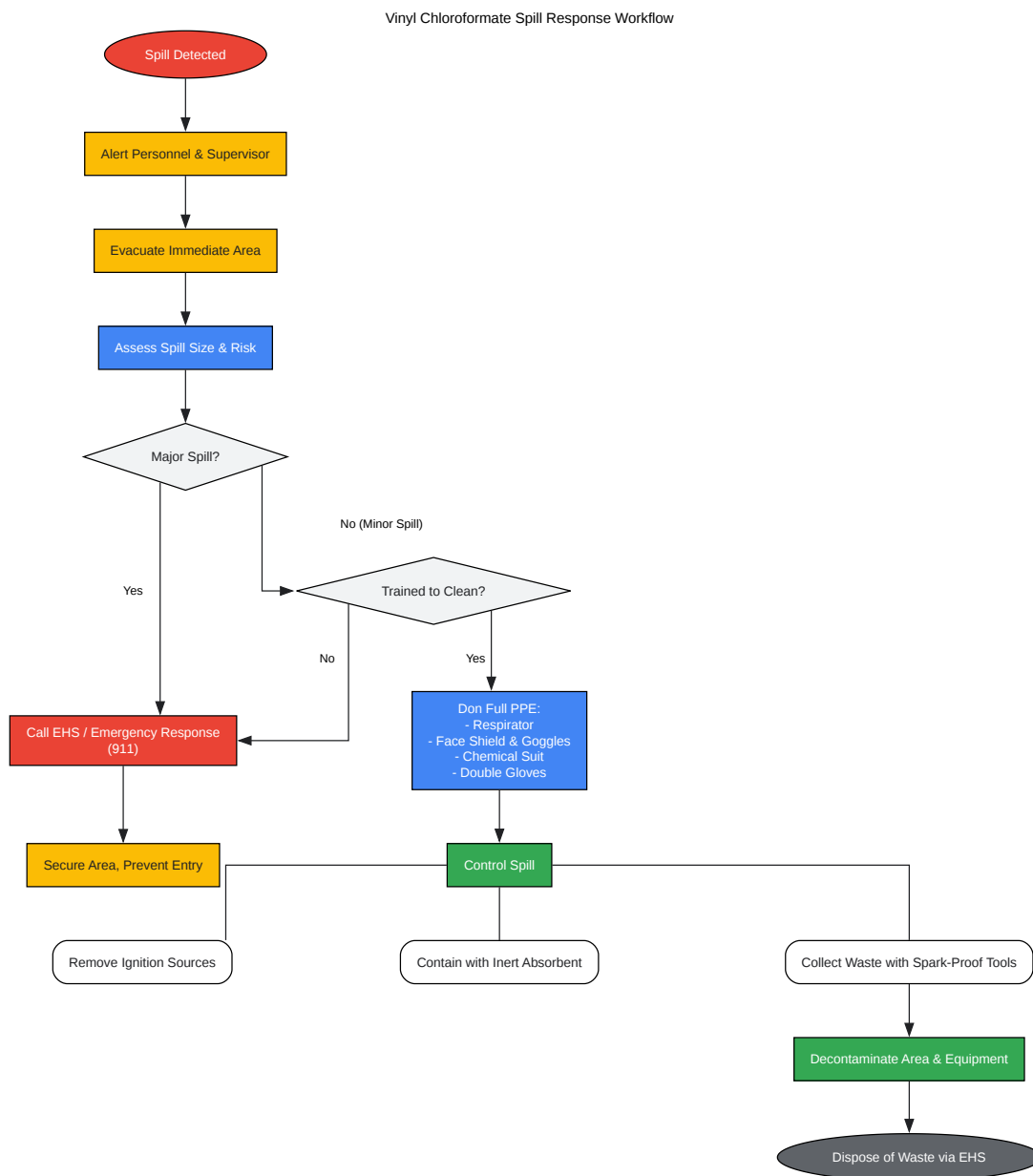
- Inhalation: Move the person to fresh air immediately.[3] If breathing is difficult, give oxygen.
[1] Call a poison center or doctor immediately.
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower for at least 15 minutes.[3] Call a physician immediately.

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[3] Immediately call an ophthalmologist.
- Ingestion: Do NOT induce vomiting.[1] If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[3] Call a physician or poison control center immediately.[1]

Spill Response Protocol: In the event of a spill, evacuate the area, alert others, and follow the established emergency procedures. Only trained personnel with the appropriate PPE should handle the cleanup.[3]

- Remove all sources of ignition.[1][3]
- Ventilate the area.[3]
- Cover the spill with an inert, non-combustible absorbent material like sand, earth, or vermiculite.[3] Do not use combustible materials such as sawdust.[3]
- Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[1][3]

The following diagram outlines the logical workflow for responding to a **Vinyl chloroformate** spill.



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Caption: Emergency response workflow for a **Vinyl chloroformate** spill.

Disposal Plan: Chemical waste generators are responsible for ensuring complete and accurate classification and disposal of hazardous waste according to local, regional, and national regulations.[1]

- **Vinyl chloroformate** must be disposed of as hazardous waste.[1]
- Do not mix with other waste. Leave the chemical in its original container if possible.
- Never dispose of **Vinyl chloroformate** down the drain or in regular trash.[11][12]
- Handle uncleaned, empty containers as you would the product itself. The first rinse of a container must be collected and disposed of as hazardous waste.[12]
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures and to arrange for pickup of hazardous waste.[9]

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References

- 1. fishersci.com [fishersci.com]
- 2. Vinyl chloroformate | C₃H₃ClO₂ | CID 78808 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. VINYL CHLOROFORMATE | 5130-24-5 [chemicalbook.com]
- 5. Protective Equipment for Working With Solvents | MicroCare [microcare.com]
- 6. research.uga.edu [research.uga.edu]
- 7. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 8. quora.com [quora.com]
- 9. uthsc.edu [uthsc.edu]
- 10. epa.gov [epa.gov]

- 11. [laballey.com](https://www.laballey.com) [[laballey.com](https://www.laballey.com)]
- 12. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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